

A Comparative Guide to the Neutron Capture Cross Sections of Gadolinium Isotopes

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Compound of Interest

Compound Name: Gadolinium-160

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Gadolinium (Gd), a rare-earth element, possesses isotopes with exceptionally high thermal neutron capture cross sections, making them of significant interest in various scientific and medical fields. This guide provides a detailed comparison of the neutron capture cross sections of key gadolinium isotopes, presenting supporting experimental data and methodologies. This information is particularly relevant for applications such as neutron capture therapy, nuclear reactor technology, and materials science.

Quantitative Data on Neutron Capture Cross Sections

The thermal neutron capture cross section (σ) is a measure of the probability that a neutron will be captured by a nucleus. For gadolinium, the isotopes Gd-155 and Gd-157 exhibit remarkably large cross sections. The following table summarizes the thermal neutron capture cross sections for several gadolinium isotopes, compiled from various experimental measurements and evaluated nuclear data libraries such as ENDF/B-VIII.0 and JEFF-3.3.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Isotope	Natural Abundance (%) ^[9]	Thermal Neutron Capture Cross Section (barns)
Gd-152	0.20	-
Gd-154	2.18	-
Gd-155	14.80	60,700 - 62,200 ^{[10][11][12][13]}
Gd-156	20.47	1.5 - 2.2 ^[12]
Gd-157	15.65	239,000 - 254,000 ^{[10][11][12][14]}
Gd-158	24.84	2.2 ^[12]
Gd-160	21.86	-

Note: 1 barn = 10^{-24} cm². The values presented are for thermal neutrons (energy \approx 0.0253 eV).

As the data indicates, Gd-157 has the highest thermal neutron capture cross section of any stable isotope, followed by Gd-155.^{[10][11]} These values are significantly higher than that of Boron-10 (¹⁰B), which is approximately 3840 barns and is also used in neutron capture therapy.^{[10][11]}

Experimental Protocols for Measuring Neutron Capture Cross Sections

The accurate determination of neutron capture cross sections relies on sophisticated experimental techniques. Two primary methods employed for gadolinium isotopes are the Time-of-Flight (TOF) technique and the Activation Method.

1. Time-of-Flight (TOF) Technique

The Time-of-Flight (TOF) method is a versatile technique for measuring energy-dependent cross sections.

- Principle: A pulsed neutron beam is directed towards a sample of the gadolinium isotope. The time it takes for neutrons of different energies to travel from the source to a detector,

after passing through or interacting with the sample, is measured. Faster neutrons arrive earlier, allowing for the determination of the neutron's energy (and thus velocity). By analyzing the attenuation of the neutron beam or the detection of gamma rays emitted upon neutron capture, the capture cross section can be calculated as a function of neutron energy. [\[13\]](#)[\[15\]](#)[\[16\]](#)

- Experimental Setup:
 - Neutron Source: A pulsed neutron source, such as a spallation source or a particle accelerator, generates bursts of neutrons.[\[15\]](#)[\[16\]](#)
 - Flight Path: The neutrons travel down an evacuated flight path of a known distance to the sample and detector.[\[13\]](#)[\[15\]](#)
 - Sample: A thin, isotopically enriched sample of the gadolinium isotope is placed in the neutron beam.[\[13\]](#)[\[17\]](#)
 - Detectors:
 - Neutron Detectors: To measure the transmitted neutron flux, detectors like ^6Li -glass scintillators are used.[\[15\]](#)[\[18\]](#)
 - Gamma-ray Detectors: To detect the prompt gamma rays emitted during the capture event, scintillators like NaI(Tl) or C_6D_6 are employed.[\[13\]](#)[\[17\]](#)[\[18\]](#)
 - Data Acquisition: The arrival time and detector signal for each event are recorded to construct a TOF spectrum, which is then converted to an energy-dependent cross section. [\[15\]](#)

2. Activation Method

The activation method is suitable for measuring the cross section for reactions that produce a radioactive nuclide.

- Principle: A sample of a stable gadolinium isotope is irradiated with a well-characterized neutron flux (typically thermal neutrons from a nuclear reactor). The neutron capture reaction produces a radioactive isotope. After irradiation, the activity of the produced radionuclide is

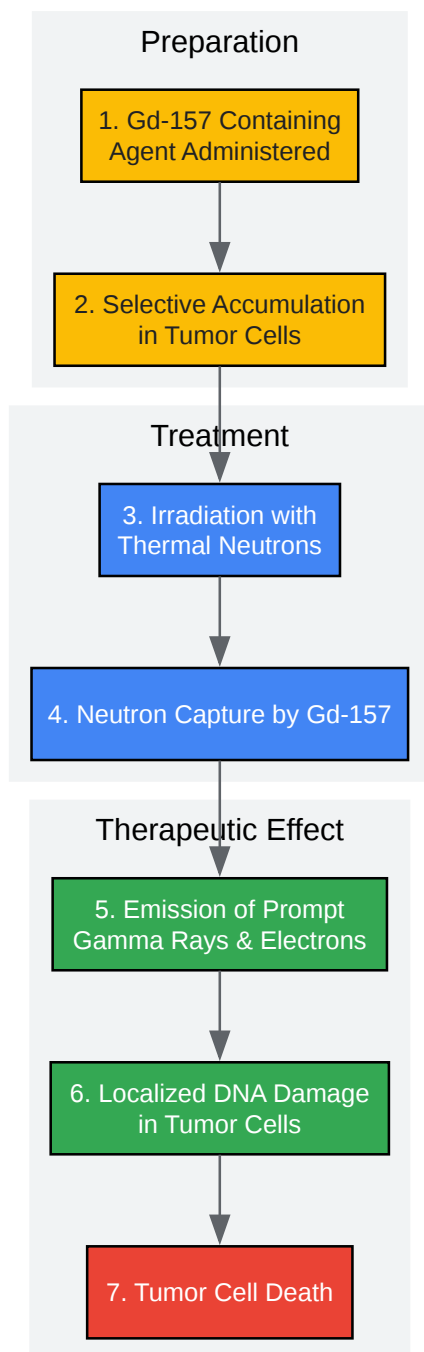
measured by detecting its characteristic decay radiation (e.g., gamma rays). From the measured activity, the irradiation time, neutron flux, and the number of target nuclei, the capture cross section can be calculated.[\[19\]](#)

- Experimental Protocol:
 - Sample Preparation: A known mass of the gadolinium isotope is prepared in a suitable form (e.g., a thin foil or a chemical compound).
 - Irradiation: The sample is placed in a known and stable neutron field, often within a nuclear reactor's thermal column, for a predetermined time.[\[19\]](#) Neutron flux monitors with well-known cross sections are often co-irradiated to accurately determine the neutron flux.[\[19\]](#)
 - Activity Measurement: After irradiation, the sample is transferred to a high-resolution gamma-ray spectrometer (e.g., a High-Purity Germanium - HPGe detector) to measure the energy and intensity of the gamma rays emitted from the decay of the activated product.
 - Cross-Section Calculation: The reaction rate is determined from the gamma-ray yields. This, combined with the known neutron flux and sample properties, allows for the calculation of the thermal neutron capture cross section.[\[19\]](#)

Logical Workflow of Neutron Capture Therapy

The exceptionally high neutron capture cross section of Gd-157 makes it a promising candidate for Gadolinium Neutron Capture Therapy (GdNCT), a targeted radiation therapy for cancer.[\[10\]](#)[\[11\]](#)[\[20\]](#) The following diagram illustrates the fundamental workflow of this therapeutic approach.

Gadolinium Neutron Capture Therapy (GdNCT) Workflow

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